

Nonyl Acetate physical properties for research applications

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Compound of Interest

Compound Name: Nonyl Acetate

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An In-depth Technical Guide to the Physical Properties of **Nonyl Acetate** for Research Applications

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is paramount for predictable and reproducible results. This guide provides a detailed overview of the core physical properties of **nonyl acetate**, complete with experimental protocols for their determination and a visualization of a key synthetic pathway.

Core Physical and Chemical Properties

Nonyl acetate is the ester formed from nonan-1-ol and acetic acid. It is a colorless liquid with a characteristic fruity, floral odor.^{[1][2][3]} It is primarily used in the flavor and fragrance industries.^{[4][5]}

Table 1: Chemical Identifiers for **Nonyl Acetate**

Identifier	Value
IUPAC Name	nonyl acetate
Synonyms	Acetic acid, nonyl ester; n-Nonyl acetate; Pelargonyl acetate
CAS Number	143-13-5[1]
Molecular Formula	C ₁₁ H ₂₂ O ₂ [1]
Molecular Weight	186.29 g/mol [1]
SMILES	CCCCCCCCCOC(=O)C[1]
InChI	InChI=1S/C11H22O2/c1-3-4-5-6-7-8-9-10-13-11(2)12/h3-10H2,1-2H3[1]

Table 2: Quantitative Physical Properties of **Nonyl Acetate**

Property	Value
Boiling Point	212 °C at 760 mmHg[6][7][8]
Melting Point	-26 °C[1][6]
Density	0.864 g/mL at 25 °C[6][8]
Refractive Index (n _{20/D})	1.424[6][8]
Vapor Pressure	0.197 mmHg at 25 °C (estimated)[7]
Flash Point	> 100 °C (> 212 °F)[7]
Water Solubility	Insoluble[1][6]
Solubility in Organic Solvents	Soluble in alcohol and ether[1][9]

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of liquid organic compounds like **nonyl acetate**.

Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[10]

Methodology:

- A small amount of **nonyl acetate** is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is heated slowly and uniformly in a heating bath (e.g., a Thiele tube or an aluminum block).^{[2][7]}
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^{[2][11]}

Melting Point Determination (Capillary Method)

For substances that are solid at or near room temperature, the melting point is a crucial indicator of purity.^[12] Since **nonyl acetate** is a liquid at room temperature, this protocol is for general guidance.

Methodology:

- A small amount of the finely powdered solid sample is packed into a capillary tube sealed at one end.
- The capillary tube is attached to a thermometer.

- The assembly is placed in a heating bath (e.g., Thiele tube or a melting point apparatus).[13]
[14]
- The sample is heated slowly and evenly.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid.[15]

Density Determination (Volumetric Method)

Density is the mass per unit volume of a substance.

Methodology:

- An empty, clean, and dry graduated cylinder is weighed on an analytical balance.
- A known volume of **nonyl acetate** (e.g., 10 mL) is carefully added to the graduated cylinder.
- The graduated cylinder containing the liquid is reweighed.
- The density is calculated by dividing the mass of the liquid (final mass - initial mass) by the volume of the liquid.[16][17][18]

Refractive Index Determination (Abbe Refractometer)

The refractive index measures how light bends as it passes through a substance and is a fundamental physical property for characterizing liquids.[9]

Methodology (ASTM D1218):

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prism surfaces of the Abbe refractometer are cleaned and dried.
- A few drops of **nonyl acetate** are placed on the lower prism.
- The prisms are closed and locked.

- The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.[19][20][21]

Flash Point Determination (Pensky-Martens Closed Cup Tester)

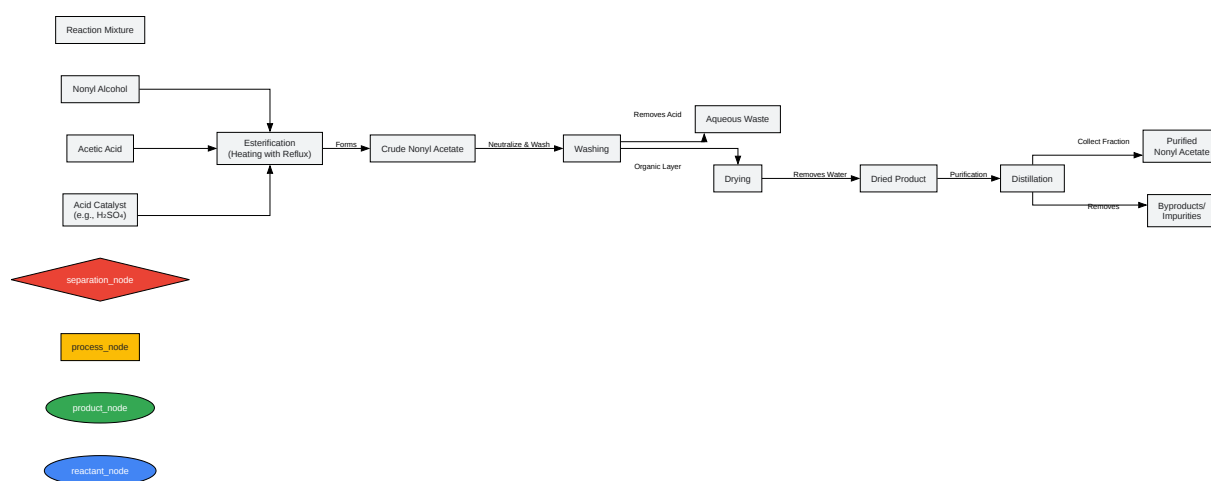
The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near its surface.[8]

Methodology (ASTM D93):

- A brass test cup is filled with the **nonyl acetate** sample to a specified level.
- The cup is heated at a slow, constant rate while the sample is stirred.[6][8]
- An ignition source (a small flame) is periodically directed into the test cup.[22]
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite momentarily.[23]

Synthesis and Purification Workflow

Nonyl acetate is typically synthesized by the direct esterification of n-nonyl alcohol with acetic acid, often in the presence of an acid catalyst.[4][5]



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Caption: Synthesis and purification workflow for **nonyl acetate**.

This guide provides foundational knowledge on the physical properties of **nonyl acetate** and the methodologies to verify them, serving as a valuable resource for researchers in various scientific disciplines.

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